

(S)-N-Nitroso Anatabine-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (S)-N-Nitroso Anatabine-d4

Cat. No.: B13836666

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For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **(S)-N-Nitroso Anatabine-d4**, including supplier information, purity, and relevant technical data. This document also explores the analytical methodologies for its detection and the biological pathways associated with the non-deuterated form, (S)-N-Nitroso Anatabine.

Supplier and Purity Information

(S)-N-Nitroso Anatabine-d4 is a deuterated stable isotope-labeled analog of (S)-N-Nitroso Anatabine, a tobacco-specific nitrosamine. It is primarily utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods, to ensure accurate quantification of the non-deuterated analyte in various matrices. Several suppliers offer this compound, with purity specifications being a critical factor for its use as a reference material.

Supplier/Distributor	Product Name	CAS Number	Purity
Sigma-Aldrich	(S)-N-Nitroso Anatabine-d4	1426174-82-4	Not specified
LGC Standards	(S)-N-Nitroso Anatabine-d4	1426174-82-4	>95% (HPLC)
Simson Pharma Limited	(R,S)-N-Nitroso Anatabine-2,4,5,6-d4	1020719-69-0	Certificate of Analysis provided
Veeprho	(S)-N-Nitroso Anatabine-D4	1426174-82-4	Not specified
Adva Tech Group Inc.	(S)-N-Nitroso Anatabine-d4	1426174-82-4	Not specified
Pharmaffiliates	(S)-N-Nitroso Anatabine-d4	1426174-82-4	Not specified
Santa Cruz Biotechnology	(R,S)-N-Nitroso Anatabine-2,4,5,6-d4 (Major)	Not specified	Not specified

Analytical Methodology: Quantification of N-Nitroso Anatabine

The accurate detection and quantification of N-Nitroso Anatabine in biological and environmental samples are crucial for toxicological studies and exposure assessment. The most common and sensitive method employed is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). **(S)-N-Nitroso Anatabine-d4** serves as an ideal internal standard in this methodology due to its similar chemical properties and distinct mass-to-charge ratio.

Experimental Protocol: LC-MS/MS Analysis of N-Nitroso Anatabine in Biological Samples (General Protocol)

This protocol provides a general framework for the analysis of N-Nitroso Anatabine. Specific parameters may need to be optimized based on the sample matrix and instrumentation.

2.1.1. Sample Preparation:

- **Extraction:** Biological samples (e.g., urine, plasma) are typically subjected to solid-phase extraction (SPE) to isolate and concentrate the nitrosamines.
- **Internal Standard Spiking:** A known concentration of **(S)-N-Nitroso Anatabine-d4** is added to the sample prior to extraction to correct for matrix effects and variations in extraction efficiency.
- **Reconstitution:** After extraction and evaporation of the solvent, the residue is reconstituted in a suitable solvent, typically the initial mobile phase of the LC separation.

2.1.2. Liquid Chromatography (LC) Parameters:

- **Column:** A C18 reverse-phase column is commonly used for the separation of nitrosamines.
- **Mobile Phase:** A gradient elution is typically employed using a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol with 0.1% formic acid).
- **Flow Rate:** A flow rate in the range of 0.2-0.5 mL/min is generally used.
- **Column Temperature:** The column is often maintained at a constant temperature (e.g., 40 °C) to ensure reproducible retention times.

2.1.3. Tandem Mass Spectrometry (MS/MS) Parameters:

- **Ionization Mode:** Electrospray ionization (ESI) in the positive ion mode is typically used.
- **Multiple Reaction Monitoring (MRM):** Specific precursor-to-product ion transitions are monitored for both the analyte (N-Nitroso Anatabine) and the internal standard (**(S)-N-Nitroso Anatabine-d4**).
 - **N-Nitroso Anatabine:** The exact mass transitions will depend on the instrument and may require optimization.
 - **(S)-N-Nitroso Anatabine-d4:** The precursor and product ions will be shifted by +4 Da compared to the non-deuterated analyte.

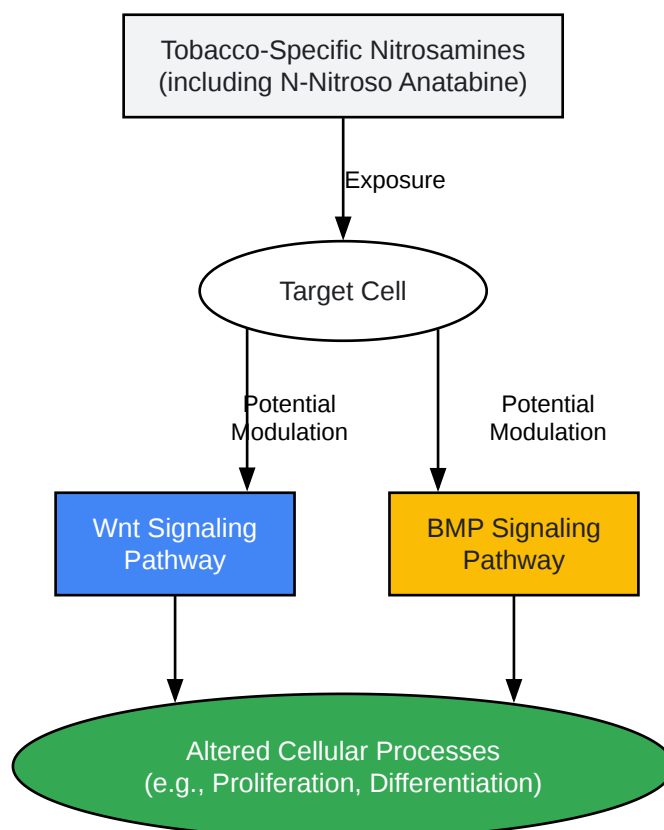
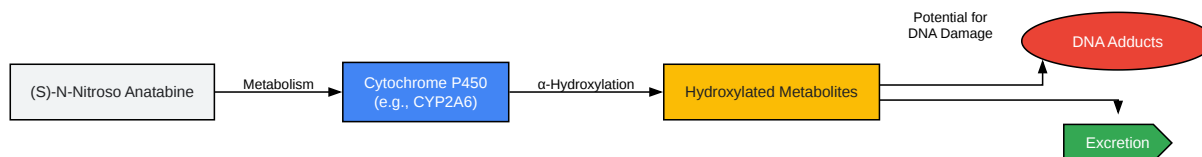
- **Collision Energy and Other Parameters:** These parameters need to be optimized for each specific instrument to achieve maximum sensitivity.

Biological Significance and Associated Pathways

N-Nitroso Anatabine is a member of the tobacco-specific nitrosamines (TSNAs), a group of compounds found in tobacco products. While some TSNAs are potent carcinogens, the carcinogenicity of N-Nitroso Anatabine is considered to be weak or non-existent in some studies. However, understanding its metabolic fate and potential biological effects is still an active area of research.

Metabolic Activation of Nitrosamines

The metabolic activation of many nitrosamines is a critical step in their potential carcinogenic activity. This process is primarily mediated by the Cytochrome P450 (CYP) family of enzymes. While a detailed metabolic pathway for N-Nitroso Anatabine is not as extensively characterized as for other TSNAs like NNK and NNN, the general mechanism of nitrosamine metabolism provides a likely framework.



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